

(E)-10-Dodecenyl acetate chemical properties and structure

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Compound of Interest

Compound Name: (E)-10-Dodecenyl acetate

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An In-depth Technical Guide to (E)-10-Dodecenyl Acetate

This technical guide provides a comprehensive overview of the chemical properties, structure, and synthesis of **(E)-10-Dodecenyl acetate**. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical Structure and Properties

(E)-10-Dodecenyl acetate is a fatty acyl ester with the molecular formula $C_{14}H_{26}O_2$.^{[1][2][3]} Its structure features a twelve-carbon chain with a double bond in the trans (E) configuration at the tenth carbon and an acetate functional group at one end. This specific stereoisomer is distinct from its cis (Z) counterpart, (Z)-10-dodecenyl acetate.^[2]

Key Structural Features:

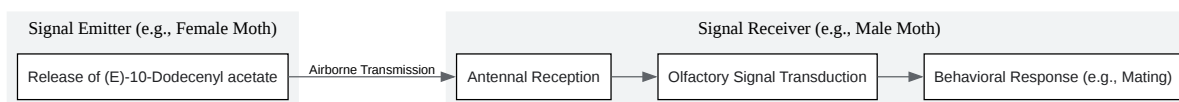
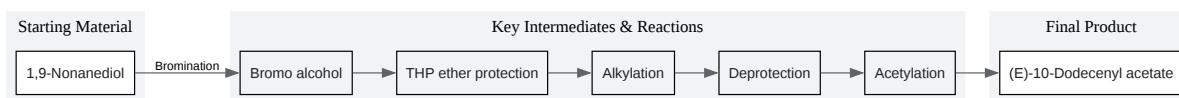
- Functional Group: Carboxylic Ester^[3]
- Isomerism: Exists as (E) and (Z) stereoisomers.^[2]
- Synonyms: 10-Dodecen-1-ol, acetate, (E)-; (E)-dodec-10-enyl acetate.^{[1][2][4]}

The physicochemical properties of **(E)-10-Dodecenyl acetate** are summarized in the table below.

Property	Value	Source
Molecular Formula	C14H26O2	[1][2][3]
Molecular Weight	226.35 g/mol	[1][2][3]
CAS Registry Number	35153-09-4	[1][2][3]
IUPAC Name	[(E)-dodec-10-enyl] acetate	[3]
Boiling Point	105 °C @ 0.1 mm Hg	[5]
Specific Gravity	0.8700 - 0.8800 @ 25°C	[5]
Solubility in Water	Insoluble (0.5682 mg/L @ 25 °C est.)	[4][5]
Flash Point	110 °C (230 °F)	[5]
LogP (Octanol/Water Partition Coefficient)	4.246 (Crippen Calculated)	[1]

Synthesis Protocol

A documented synthesis of **(E)-10-Dodecenyl acetate** starts from 1,9-nonanediol.[6] The overall yield reported for this multi-step synthesis is 55.5%.[6] The general workflow of the synthesis is outlined below.



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- To cite this document: BenchChem. [(E)-10-Dodecenyl acetate chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b205600#e-10-dodecenyl-acetate-chemical-properties-and-structure]

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